

3-Methoxy-2-nitrobenzonitrile molecular weight and formula

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Compound of Interest

Compound Name: 3-Methoxy-2-nitrobenzonitrile

Cat. No.: B136439

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An In-depth Technical Guide to 3-Methoxy-2-nitrobenzonitrile

This guide provides an overview of the fundamental physicochemical properties of **3-Methoxy-2-nitrobenzonitrile**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

3-Methoxy-2-nitrobenzonitrile is an organic compound featuring methoxy, nitro, and nitrile functional groups attached to a benzene ring. These functional groups make it a potential building block in the synthesis of more complex molecules in medicinal chemistry and materials science.

Quantitative Physicochemical Data

The fundamental molecular properties of **3-Methoxy-2-nitrobenzonitrile** are summarized in the table below.

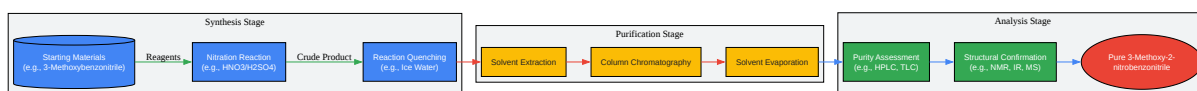
Property	Value	Source
Molecular Formula	C ₈ H ₆ N ₂ O ₃	[1][2]
Molecular Weight	178.15 g/mol	[1]
IUPAC Name	3-methoxy-2-nitrobenzonitrile	[1]
CAS Number	142596-50-7	[1][3]

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis, purification, and analysis of **3-Methoxy-2-nitrobenzonitrile** are typically found in peer-reviewed scientific literature or detailed chemical synthesis databases. A generalized workflow for its preparation and characterization is presented below. The synthesis would likely involve the nitration of a methoxybenzonitrile precursor or the cyanation of a methoxynitrobenzene derivative, followed by purification and analytical confirmation.

Conceptual Workflow for Synthesis and Analysis

The following diagram illustrates a logical workflow for the synthesis and characterization of **3-Methoxy-2-nitrobenzonitrile**. This process outlines the key stages from starting materials to the confirmation of the final product's identity and purity.



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Caption: Conceptual workflow for the synthesis and analysis of **3-Methoxy-2-nitrobenzonitrile**.

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References

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- To cite this document: BenchChem. [3-Methoxy-2-nitrobenzonitrile molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b136439#3-methoxy-2-nitrobenzonitrile-molecular-weight-and-formula]

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